

Protocol for preparing 50x TAE buffer from Tris acetate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Tris(hydroxymethyl)aminomethane acetate*

CAS No.: 6850-28-8

Cat. No.: B1255382

[Get Quote](#)

Application Note: Preparation of 50x TAE Buffer

Introduction

Tris-acetate-EDTA (TAE) buffer is a commonly used buffer solution in molecular biology, primarily for agarose gel electrophoresis of nucleic acids.[1][2] The Tris-acetate component provides electrical conductivity and maintains the pH, while EDTA (ethylenediaminetetraacetic acid) acts as a chelating agent for divalent cations like Mg^{2+} , which protects DNA from nuclease degradation.[1][3] This document provides a detailed protocol for the preparation of a 50x concentrated stock solution of TAE buffer, which can be diluted to a 1x working solution for experimental use.

Materials and Reagents

The following table summarizes the required reagents for preparing 1 L of 50x TAE buffer.

Reagent	Molecular Weight (g/mol)	Quantity for 1 L of 50x TAE	Final Concentration in 50x Stock	Final Concentration in 1x Working Solution
Tris base	121.14	242 g	2 M	40 mM
Glacial Acetic Acid	60.05	57.1 mL	1 M	20 mM
0.5 M EDTA (pH 8.0)	-	100 mL	0.05 M (50 mM)	1 mM
Deionized/Milli-Q Water	-	To a final volume of 1 L	-	-

Note: The pH of the final 50x TAE buffer solution should be between 8.2 and 8.4 and does not typically require adjustment if prepared correctly.[\[2\]](#)[\[3\]](#)

Experimental Protocol

This protocol outlines the step-by-step procedure for preparing 1 L of 50x TAE buffer.

1. Preparation of 0.5 M EDTA (pH 8.0) Stock Solution (if not already available):

- Dissolve 93.05 g of EDTA disodium salt (MW = 372.24 g/mol) in 400 mL of deionized water.
- Adjust the pH to 8.0 using sodium hydroxide (NaOH). It is important to note that EDTA will not fully dissolve until the pH is near 8.0.[\[2\]](#)
- Bring the final volume to 500 mL with deionized water.
- Sterilize by autoclaving.

2. Preparation of 50x TAE Buffer (1 L):

- Weigh out 242 g of Tris base and transfer it to a 2 L beaker or conical flask.[\[3\]](#)
- Add approximately 700-750 mL of deionized or Milli-Q water.[\[1\]](#)[\[3\]](#)

- Dissolve the Tris base completely by stirring with a magnetic stirrer.[1] This may take a few minutes.
- Carefully add 57.1 mL of glacial acetic acid to the dissolved Tris base solution.[1][3]
- Add 100 mL of 0.5 M EDTA (pH 8.0) stock solution.[1][3]
- Adjust the final volume to 1 L with deionized or Milli-Q water.[2][3]
- The solution can be sterilized by autoclaving or filtration.[3]

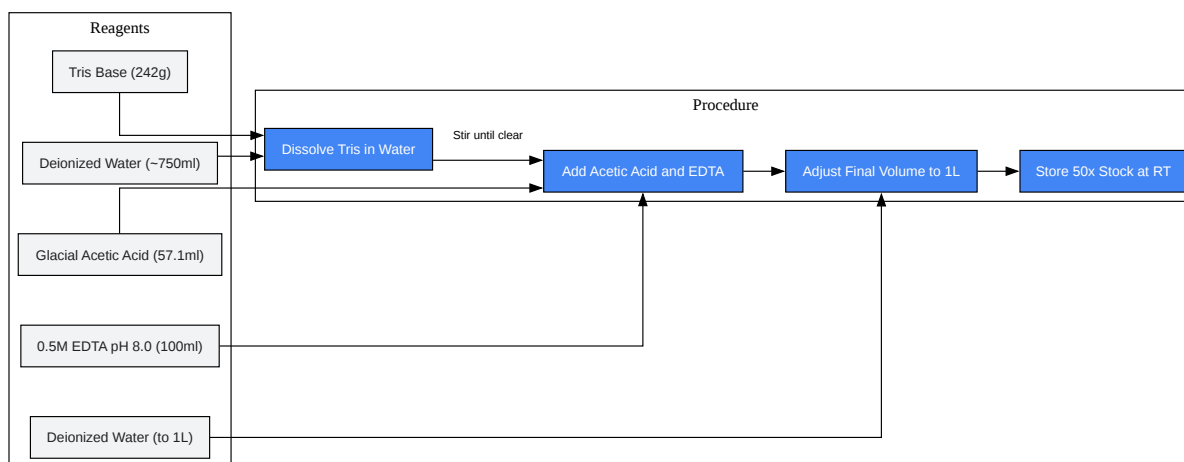
3. Storage:

- Store the 50x TAE buffer at room temperature.[1][4] If a precipitate forms over time, gently warm the solution to 37°C and stir until the precipitate redissolves before use.[4] The solution should be discarded if it becomes cloudy.[4]

4. Preparation of 1x TAE Working Solution:

- To prepare a 1x working solution, dilute the 50x stock solution 1:50 with deionized water. For example, to make 1 L of 1x TAE, add 20 mL of 50x TAE stock to 980 mL of deionized water and mix well.[1]

Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for the preparation of 50x TAE buffer.

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety goggles, when handling chemicals.[5]
- Glacial acetic acid is corrosive and should be handled in a fume hood.
- Refer to the Material Safety Data Sheets (MSDS) for all reagents before use.[5]

Conclusion

This protocol provides a reliable and reproducible method for the preparation of 50x TAE buffer. The use of a concentrated stock solution saves time and ensures consistency across multiple experiments. Proper preparation and storage are crucial for the performance of the buffer in subsequent applications such as agarose gel electrophoresis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. toptipbio.com](https://toptipbio.com) [toptipbio.com]
- [2. Recipe for 50x TAE buffer](https://protocols.io) [protocols.io]
- [3. laboratorynotes.com](https://laboratorynotes.com) [laboratorynotes.com]
- [4. gatescientific.com](https://gatescientific.com) [gatescientific.com]
- [5. qiagen.com](https://qiagen.com) [qiagen.com]
- To cite this document: BenchChem. [Protocol for preparing 50x TAE buffer from Tris acetate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1255382/docs#protocol-for-preparing-50x-tae-buffer-from-tris-acetate\]](https://www.benchchem.com/product/b1255382/docs#protocol-for-preparing-50x-tae-buffer-from-tris-acetate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)